

Technical Guide: m-Ethyltoluene-d5

Characterization and Application in DMPK

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Compound of Interest

Compound Name: 3-Ethyl-d5-toluene

Cat. No.: B12396530

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Executive Summary

This technical guide provides a comprehensive analysis of m-Ethyltoluene-d5 (1-Ethyl-d5-3-methylbenzene), a stable isotope-labeled analog of m-ethyltoluene. Designed for researchers in drug metabolism and pharmacokinetics (DMPK), this document moves beyond basic catalog data to explore the mechanistic utility of this compound as an Internal Standard (IS) and metabolic tracer.

We focus on the side-chain labeled isotopologue (Ethyl-d5), as this specific labeling pattern offers superior mass spectral distinctiveness and metabolic stability compared to ring-deuterated variants.

Physicochemical Characterization

Chemical Identity & Nomenclature

- Systematic Name: 1-(Ethyl-d5)-3-methylbenzene[1]
- Parent Compound: m-Ethyltoluene (CAS: 620-14-4)[2][3][4][5][6]
- Labeling Position: Side-chain ethyl group (

)

- Isotopic Enrichment:

Molecular Weight & Formula Analysis

Precision in mass spectrometry requires distinguishing between Average Molecular Weight (for gravimetric preparation) and Monoisotopic Mass (for MS instrument calibration).

Parameter	Value	Calculation Basis
Chemical Formula		Replacement of 5 H with 5 D on the ethyl chain. [7]
Average Molecular Weight	125.22 g/mol	Based on standard atomic weights (C=12.011, H=1.008, D=2.014). [7]
Monoisotopic Mass	125.1256 Da	Exact mass of [7]
Mass Shift (M)	+5.03 Da	Shift relative to unlabeled parent (120.19 g/mol). [7]

Structural Visualization

The d5-labeling on the ethyl group is critical. Unlike ring deuteration, which can be subject to scrambling during aggressive ionization, the alkyl-d5 label provides a robust mass tag that is retained in molecular ion monitoring but yields distinct fragmentation patterns.

Synthesis & Quality Control

Synthetic Route (Friedel-Crafts Alkylation)

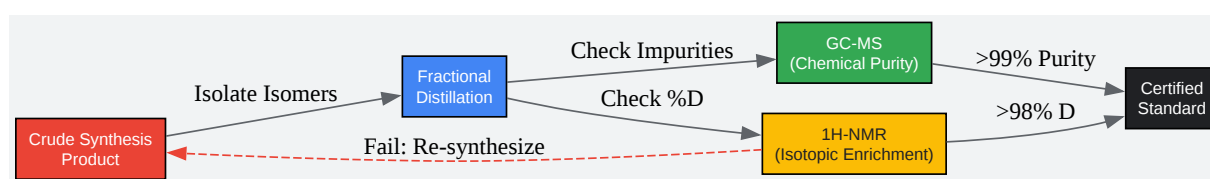
The most reliable synthesis for high-purity m-ethyltoluene-d5 involves the coupling of Toluene with a deuterated ethyl halide.

Reaction Logic:

- Precursor: Bromoethane-d₅ () is used as the electrophile.
- Catalyst: Aluminum Chloride () acts as the Lewis acid.
- Regioselectivity: Toluene directs ortho and para. To achieve the meta isomer, thermodynamic equilibration (isomerization) is often required, or an indirect route via diazonium salts is utilized if high isomeric purity is needed.

QC Workflow: The "Self-Validating" Protocol

Trustworthiness in data begins with the purity of the standard.



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Figure 1: Quality Control workflow ensuring both chemical purity and isotopic enrichment before release.

Applications in Drug Development[1][8][9][10][11] Internal Standard (IS) in Bioanalysis

In quantitative LC-MS/MS or GC-MS, m-Ethyltoluene-d₅ serves as an ideal Internal Standard for alkylbenzene profiling.

Why d₅? The "M+4" Rule: Natural carbon isotopes (

) create "ghost" signals at M+1, M+2, etc.

- For a C₉ molecule, the M+1 abundance is ~10%.

- The M+5 signal from natural abundance is negligible.
- Conclusion: A +5 Da shift ensures the IS signal does not overlap with the analyte's isotope envelope, and the analyte does not interfere with the IS channel.

Metabolic Tracer (Kinetic Isotope Effect)

Deuterium strengthens the C-H bond (C-D bond energy is ~1.5 kcal/mol higher).

- Experiment: Compare metabolic clearance of Unlabeled vs. d5-Labeled.
- Outcome: If the ethyl group is the primary site of metabolic attack (e.g., hydroxylation), the d5 analog will show a significantly longer half-life (). This confirms the "soft spot" in the molecule for medicinal chemistry optimization.

Experimental Protocols

Standard Solution Preparation

Objective: Create a 1.0 mg/mL stock solution. Critical Constraint: m-Ethyltoluene is volatile. Gravimetric errors occur due to evaporation during weighing.

Protocol:

- Tare: Place a 10 mL volumetric flask with ~5 mL methanol on the balance. Tare the balance.
- Addition: Using a gas-tight syringe, add ~10 L of m-Ethyltoluene-d5 directly into the solvent.
- Weighing: Record the exact weight () immediately. Do not target a specific weight; calculate the concentration retrospectively.
 - Concentration () = / 10 mL.

- Storage: Transfer to amber ampoules, purge with Argon, and store at -20°C.

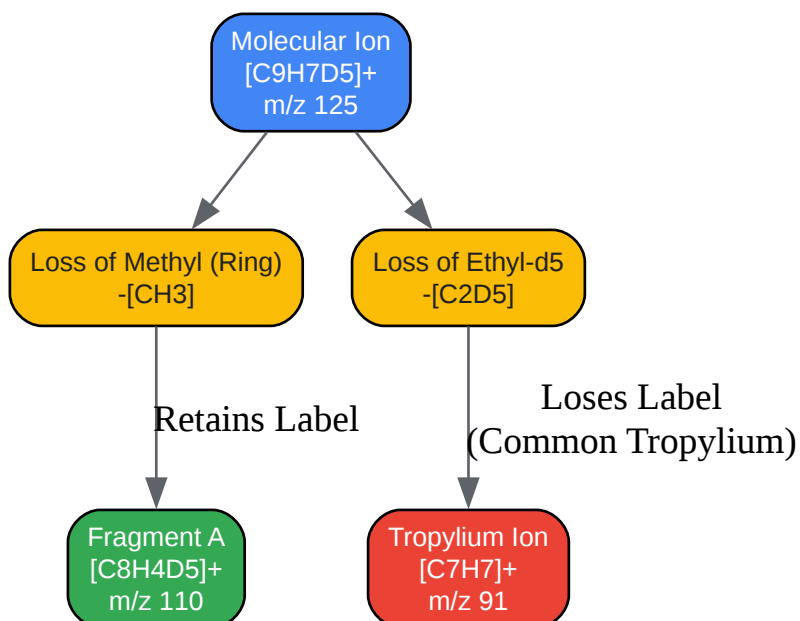
GC-MS Method Parameters (SIM Mode)

To achieve maximum sensitivity, use Selected Ion Monitoring (SIM).

Parameter	Setting	Rationale
Ionization	EI (70 eV)	Standard hard ionization for reproducible fragmentation.[7]
Target Ion (Quant)	m/z 125	Molecular ion () of the d5 species.[7]
Qualifier Ion	m/z 110	Loss of methyl () from the ring.[7] (125 - 15 = 110).
Dwell Time	100 ms	Sufficient sampling across the narrow GC peak.[7]

Fragmentation Logic Diagram

Understanding the MS spectrum is vital for validating the presence of the d5 label.



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Figure 2: Fragmentation pathway. Note that losing the ethyl group (Path B) results in m/z 91, which is indistinguishable from the unlabeled compound. Always monitor m/z 125 or 110.

References

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